

In-Depth Technical Guide: Health and Safety for Handling Methyl Benzoylformate

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Compound of Interest

Compound Name: Methyl benzoylformate

Cat. No.: B094893

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **Methyl benzoylformate** (CAS No. 15206-55-0). The information is compiled from various safety data sheets and chemical information sources to ensure a thorough overview for laboratory personnel.

Chemical Identification and Physical Properties

Methyl benzoylformate, also known as Methyl phenylglyoxylate, is a clear, slightly yellow liquid.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **Methyl Benzoylformate**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O ₃	[2]
Molecular Weight	164.16 g/mol	[2]
Appearance	Clear yellow liquid	[3]
Boiling Point	246-248 °C	[4]
Melting Point	16 °C	[4]
Density	1.155 g/mL at 25 °C	[3]
Vapor Density	5.6	[4]
Flash Point	112 °C / 233.6 °F (closed cup)	[4]
Water Solubility	2g/L at 20°C	[3]

Hazard Identification and Toxicological Information

According to the available safety data sheets, **Methyl benzoylformate** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[4][5] However, it may cause eye, skin, respiratory, and digestive tract irritation.[1] It is crucial to note that the toxicological properties of this material have not been fully investigated.[1][6]

Table 2: Hazard Statements for **Methyl Benzoylformate**

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation

Source:[2]

Toxicological Data:

Detailed toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not available in the reviewed literature.[1] The mutagenic and carcinogenic properties have not been fully investigated, though one source indicates it was not mutagenic in the AMES test.[6] Due to the lack of comprehensive toxicological data, this chemical should be handled with caution, assuming it may have unknown health effects.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are essential to minimize exposure and ensure safety in the laboratory.

Handling:

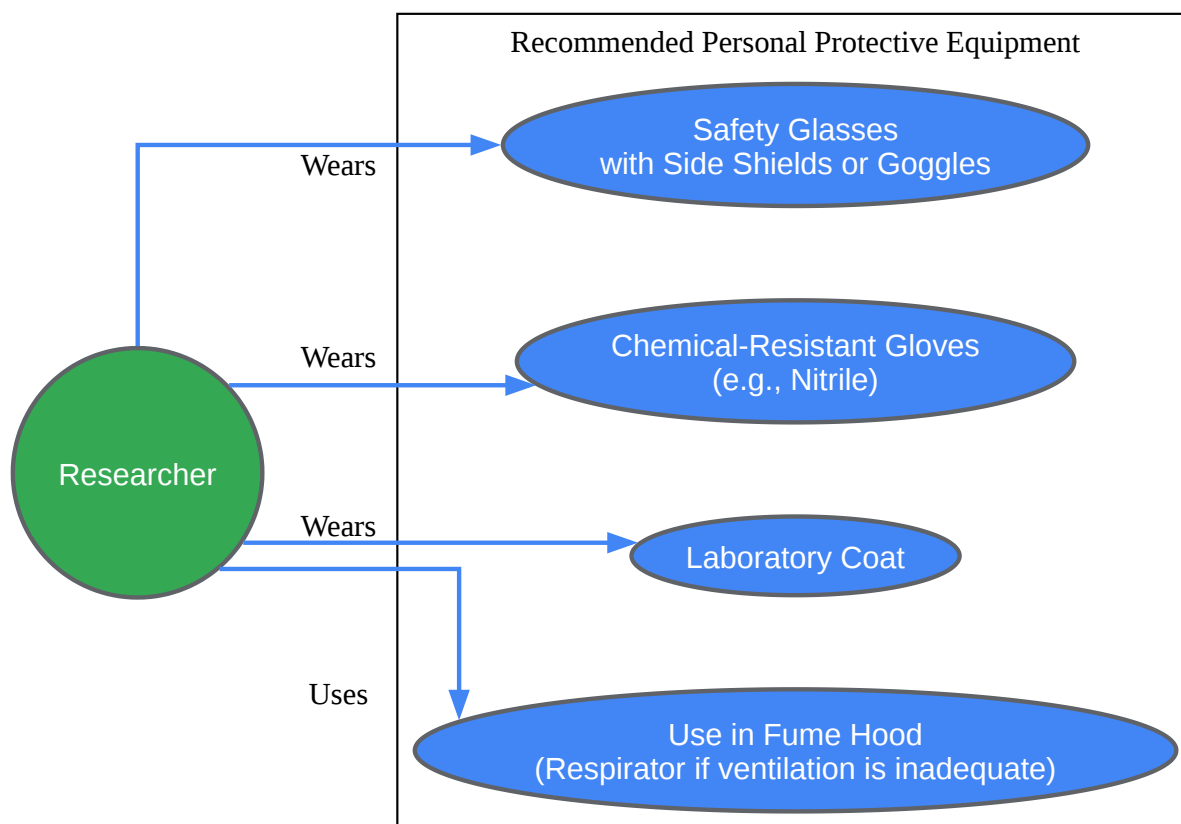
- Use in a well-ventilated area, preferably within a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[7]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[7]
- Avoid breathing vapors or mist.[6]

Storage:

- Store in a cool, dry, and well-ventilated area.[8]
- Keep the container tightly closed.[8]
- Store away from incompatible materials such as strong oxidizing agents.[7]

Personal Protective Equipment (PPE):

The following diagram outlines the recommended personal protective equipment when handling **Methyl benzoylformate**.



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Diagram 1: Recommended Personal Protective Equipment (PPE) for handling **Methyl benzoylformate**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6]

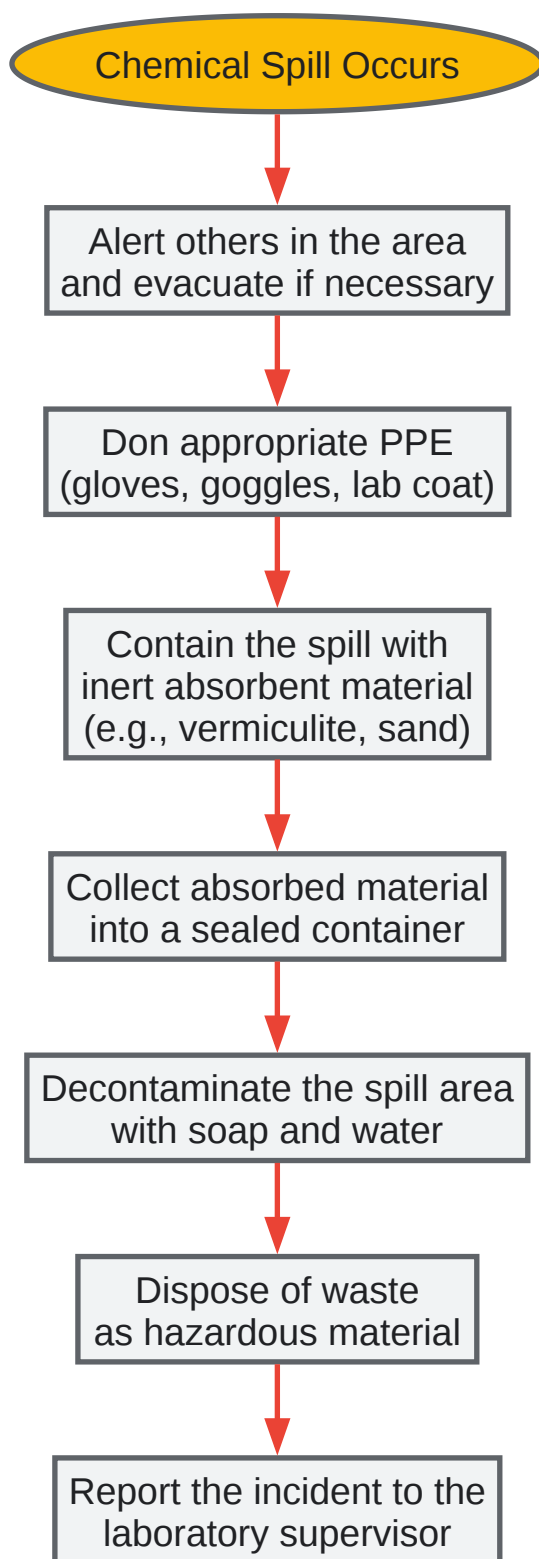
- Skin Contact: Remove contaminated clothing and wash skin with soap and plenty of water. Get medical attention if irritation develops.[6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Hazardous combustion products include carbon oxides.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures:

The following workflow outlines the general procedure for responding to a chemical spill of **Methyl benzoylformate**.



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